

Physical Properties of Boc-L-Leucine (Boc-L-Leu-OH): A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of N-tert-Butoxycarbonyl-L-leucine (**Boc-L-Leu-OH**), a widely utilized protected amino acid in peptide synthesis and pharmaceutical development.[1][2] This document outlines key quantitative data, detailed experimental protocols for property determination, and a structural representation to support research and development activities.

Core Physical Properties

Boc-L-Leu-OH is a white to off-white crystalline powder.[1][3][4] It is an essential building block in the synthesis of peptides and proteins, where the tert-butyloxycarbonyl (Boc) protecting group on the amino group of L-leucine prevents unwanted reactions during peptide chain elongation.[4][5] The compound is also utilized in the development of various pharmaceuticals, including those with anticancer and anti-inflammatory applications.[3]

Quantitative Data Summary

The physical properties of **Boc-L-Leu-OH** can vary depending on whether it is in its anhydrous or monohydrate form. The following table summarizes the key quantitative data available for both forms.



| Property | Anhydrous Boc-L-Leu-OH | Boc-L-Leu-OH Monohydrate |
|---------------------------------------|--|--|
| Molecular Formula | C11H21NO4[1][3][6] | C11H21NO4 · H2O[2][7] or C11H23NO5[8][9] |
| Molecular Weight | 231.29 g/mol [1][6][10] | 249.31 g/mol [2] or 249.30 g/mol [9] |
| Melting Point (°C) | 85 - 99[3][10][11][12] | 80 - 90[2][8] or 89[13] |
| Optical Rotation [α] ²⁰ /D | -25° ± 0.5° (c=2% in acetic acid)[11] | -22.5° to -27.5° (c=2, glacial acetic acid)[8] |
| Solubility | Soluble in methanol, dimethylformamide (DMF), chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.[3][10] Insoluble or sparingly soluble in water.[3][4] | Hydrophilic nature.[2] |
| Appearance | White, odorless, crystalline powder.[1][3] | White to off-white powder.[2][7] |
| CAS Number | 13139-15-6[3][4][6] | 200936-87-4[2][8][9] |

Experimental Protocols

The following are detailed methodologies for determining the key physical properties of **Boc-L-Leu-OH**.

Determination of Melting Point

The melting point of **Boc-L-Leu-OH** is determined using the capillary method with a melting point apparatus.[14][15]

Methodology:



- Sample Preparation: A small amount of the dry, powdered **Boc-L-Leu-OH** is placed into a capillary tube, which is sealed at one end.[14][16] The sample is packed down to a height of approximately 3 mm.[17]
- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus.[17]
- Heating and Observation: The sample is heated at a controlled rate.[15] A preliminary rapid
 heating can be done to determine an approximate melting range.[14] Subsequently, a new
 sample is heated slowly, at a rate of approximately 2°C per minute, near the expected
 melting point.[14]
- Data Recording: The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.
 [14] For a pure substance, this range is typically narrow.[18]

Determination of Specific Optical Rotation

The specific rotation is a measure of the compound's ability to rotate plane-polarized light and is determined using a polarimeter.[19][20]

Methodology:

- Solution Preparation: A solution of Boc-L-Leu-OH is prepared by accurately weighing a
 specific amount of the compound and dissolving it in a known volume of a specified solvent
 (e.g., acetic acid) to a precise concentration (c), typically in g/mL.[21][22]
- Polarimeter Calibration: The polarimeter is turned on and allowed to warm up. A blank measurement is taken with a polarimeter cell filled only with the solvent. [22]
- Sample Measurement: The prepared solution is transferred to the polarimeter cell, ensuring no air bubbles are present. The cell is placed in the polarimeter, and the observed optical rotation (α) is measured.[19][22]
- Calculation of Specific Rotation: The specific rotation ([α]) is calculated using the following formula:[22]



 $[\alpha] = \alpha / (I * c)$

where:

- \circ α is the observed rotation in degrees.
- I is the path length of the polarimeter cell in decimeters (dm).
- c is the concentration of the solution in g/mL.

The temperature and the wavelength of the light source (typically the sodium D-line, 589 nm) are also recorded.[21]

Determination of Solubility

The solubility of **Boc-L-Leu-OH** in various solvents is determined using the equilibrium solubility method, often referred to as the shake-flask method.[23][24]

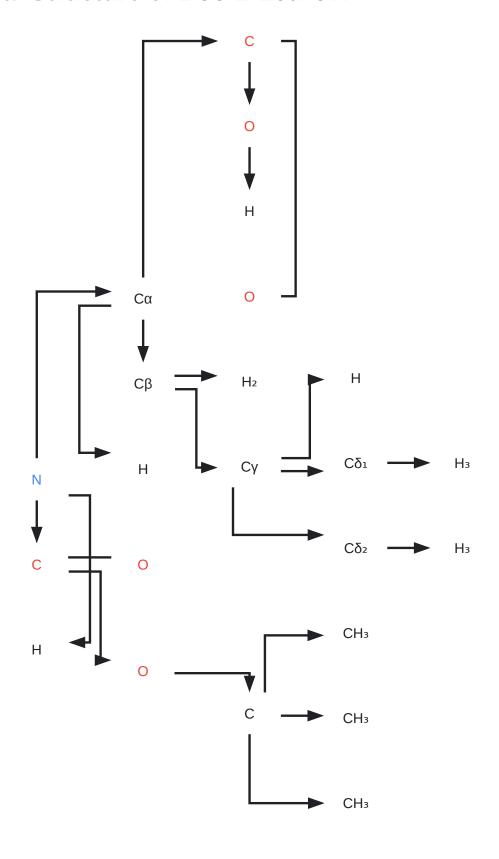
Methodology:

- Sample Preparation: An excess amount of Boc-L-Leu-OH is added to a vial containing a known volume of the solvent to be tested.[24]
- Equilibration: The vial is sealed and agitated (e.g., using a shaker or stirrer) at a constant temperature for a sufficient period to ensure equilibrium is reached between the dissolved and undissolved solid.[23]
- Phase Separation: The undissolved solid is separated from the saturated solution by centrifugation followed by filtration through a chemically inert filter.[23]
- Quantification: The concentration of Boc-L-Leu-OH in the clear, saturated filtrate is
 determined using a suitable analytical technique, such as High-Performance Liquid
 Chromatography (HPLC). A calibration curve is generated using standard solutions of known
 concentrations for accurate quantification.[23]
- Data Reporting: The solubility is reported in units such as mg/mL or mol/L at the specified temperature.[23]



Visualizations

Chemical Structure of Boc-L-Leu-OH

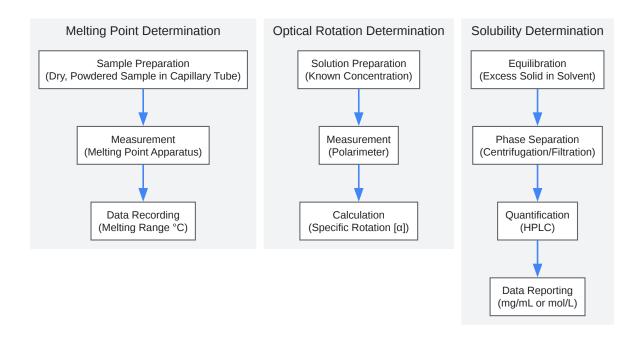




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Caption: Chemical structure of N-tert-Butoxycarbonyl-L-leucine (Boc-L-Leu-OH).

Experimental Workflow for Physical Property Determination



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Caption: Workflow for determining the physical properties of **Boc-L-Leu-OH**.

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• To cite this document: BenchChem. [Physical Properties of Boc-L-Leucine (Boc-L-Leu-OH): A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b558286#physical-properties-of-boc-l-leu-oh]

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